

An In-depth Technical Guide to the Health and Safety of 4-Nitrocinnamonnitrile

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Compound of Interest

Compound Name: 4-Nitrocinnamonnitrile

Cat. No.: B019025

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Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. A specific Safety Data Sheet (SDS) for **4-Nitrocinnamonnitrile** (CAS 27892-88-2) was not available at the time of writing. The following information is a synthesis of data from structurally related compounds, general knowledge of nitro and nitrile compounds, and limited available toxicological data. This guide is not a substitute for a substance-specific Safety Data Sheet. Always consult the SDS provided by the supplier before handling this chemical.

Introduction and Hazard Overview

4-Nitrocinnamonnitrile is an organic compound containing both a nitro group ($-\text{NO}_2$) and a nitrile group ($-\text{C}\equiv\text{N}$) attached to a cinnamonnitrile backbone. The presence of these functional groups suggests potential for significant health hazards. Aromatic nitro compounds can be toxic and may have effects on the blood (methemoglobinemia), while nitriles can release cyanide in the body, leading to severe systemic toxicity. Therefore, **4-Nitrocinnamonnitrile** should be handled with extreme caution as a potentially highly toxic substance.

Due to the lack of a specific Safety Data Sheet (SDS), a definitive Globally Harmonized System (GHS) classification is not available. However, based on the hazards of related compounds such as 4-Nitrobenzonitrile, the following GHS classifications are plausible and should be assumed until a specific SDS is available.

Anticipated GHS Classification (Based on Related Compounds):

- Acute Toxicity, Oral: Category 2 or 3
- Acute Toxicity, Dermal: Category 3 or 4
- Acute Toxicity, Inhalation: Category 3 or 4
- Serious Eye Damage/Eye Irritation: Category 2
- Skin Corrosion/Irritation: Category 2

Toxicological Data Summary

The available toxicological data for **4-Nitrocinnamonitrile** is limited. A single study provides an acute toxicity value in mice.



Test	Route	Species	Value	Reference
LD50 (Lethal Dose 50)	Intraperitoneal	Mouse	800 mg/kg	

Interpretation and Causality:

The intraperitoneal LD50 of 800 mg/kg in mice suggests moderate acute toxicity via this route of exposure. However, this single data point is insufficient to fully characterize the toxicological profile of **4-Nitrocinnamonitrile**. The primary routes of occupational exposure are typically inhalation, dermal contact, and ingestion. The toxicity of nitriles is often associated with their in vivo metabolism to cyanide, which can inhibit cellular respiration. The nitro group can also contribute to toxicity through mechanisms such as oxidative stress and the formation of methemoglobin.

Hazard Identification and GHS Labeling

While a specific GHS label for **4-Nitrocinnamonitrile** is not available, based on related compounds, the following pictograms, signal word, hazard statements, and precautionary statements should be anticipated.

Element	Anticipated Information
Pictograms	 Skull and Crossbones  Exclamation Mark
Signal Word	Danger
Hazard Statements	<p>H300: Fatal if swallowed. (Based on 4-Nitrobenzonitrile) H311: Toxic in contact with skin. (Based on 4-Nitrobenzonitrile) H315: Causes skin irritation. (Based on 4-Nitrophthalonitrile) H319: Causes serious eye irritation. (Based on 4-Nitrophthalonitrile) H331: Toxic if inhaled. (Based on 4-Nitrobenzonitrile) EUH032: Contact with acids liberates very toxic gas (hydrogen cyanide). (General for nitriles)</p>
Precautionary Statements	<p>Prevention: P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P280: Wear protective gloves/protective clothing/eye protection/face protection. Response: P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. P302+P352: IF ON SKIN: Wash with plenty of water. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P312: Call a POISON CENTER or doctor/physician if you feel unwell. Storage: P403+P233: Store in a well-ventilated place. Keep container tightly closed. P405: Store locked up. Disposal: P501: Dispose of contents/container to an approved waste disposal plant.</p>

Experimental Protocols for Safe Handling

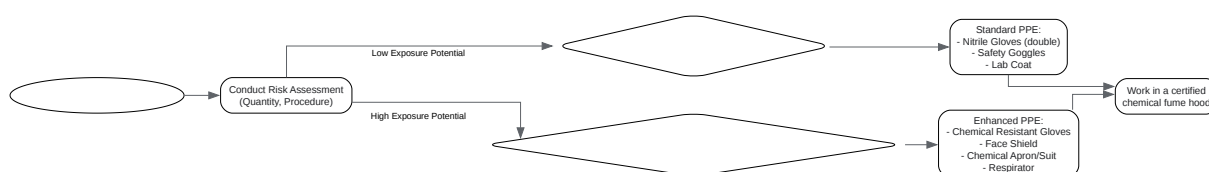
The following protocols are based on best practices for handling highly toxic solid chemicals.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **4-Nitrocinnamonitrile** to determine the appropriate level of PPE. The following is a general guideline:

- **Hand Protection:** Wear nitrile or other chemically resistant gloves. Double gloving is recommended.
- **Eye Protection:** Wear chemical safety goggles and a face shield.
- **Skin and Body Protection:** Wear a lab coat, and for larger quantities or when there is a risk of splashing, a chemical-resistant apron or suit should be used.
- **Respiratory Protection:** Use a certified respirator with an appropriate cartridge for organic vapors and particulates if handling outside of a fume hood or in case of a spill.

PPE Selection Workflow



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Caption: Workflow for selecting appropriate PPE.

Engineering Controls

- Ventilation: Always handle **4-Nitrocinnamotrile** in a well-ventilated area, preferably within a certified chemical fume hood.
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in good working order.

Safe Storage

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong acids.
- Keep the container tightly closed and store in a locked cabinet or other secure area.

Spill and Disposal Procedures

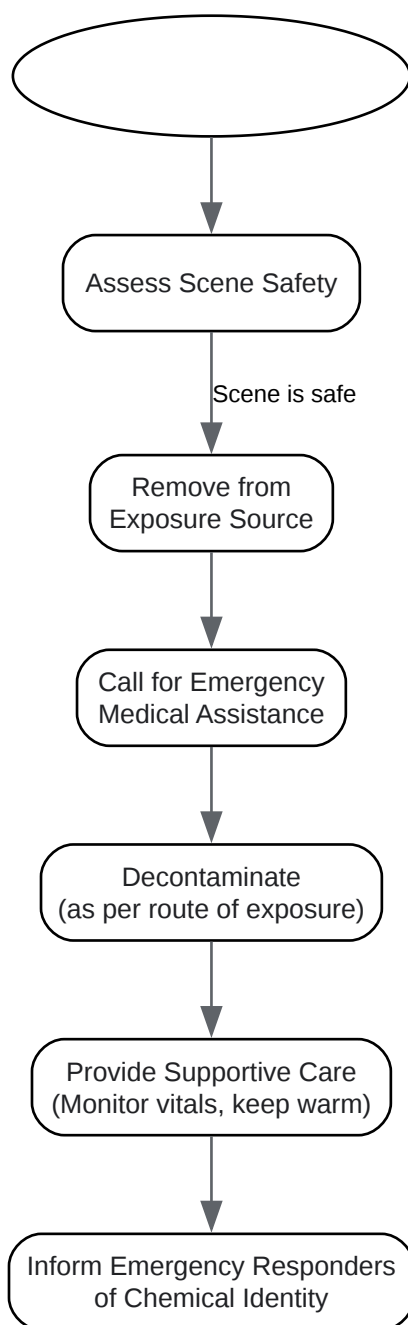
- Spill: In case of a spill, evacuate the area and prevent the spread of the material. Wear appropriate PPE and clean up the spill using an absorbent material. Place the waste in a sealed, labeled container for disposal.
- Disposal: Dispose of **4-Nitrocinnamotrile** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.

First-Aid Measures

Immediate medical attention is crucial in case of exposure to **4-Nitrocinnamotrile**.

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If breathing is difficult, give oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Emergency Response Logic



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Caption: Logical flow of actions in an emergency.

Conclusion

4-Nitrocinnamionitrile is a chemical that requires careful handling due to its potential for high toxicity. The presence of both nitro and nitrile functional groups suggests multiple pathways for adverse health effects. The lack of a specific Safety Data Sheet necessitates a highly cautious

approach, assuming a high hazard level based on structurally similar compounds.

Researchers, scientists, and drug development professionals must prioritize safety by using appropriate personal protective equipment, engineering controls, and following established safe handling protocols. In the event of any exposure, immediate and appropriate first-aid measures should be taken, and professional medical attention must be sought without delay.

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